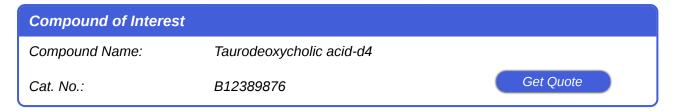


Sourcing and Application of High-Purity Taurodeoxycholic Acid-d4 for Advanced Research

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide for sourcing high-purity **Taurodeoxycholic acid-d4** (TDCA-d4) and its application in research, with a focus on its use as an internal standard in quantitative mass spectrometry-based analysis of bile acids. Detailed protocols and visualizations are provided to facilitate experimental design and execution.

Sourcing High-Purity Taurodeoxycholic Acid-d4

The selection of a reliable supplier for high-purity TDCA-d4 is critical for ensuring the accuracy and reproducibility of experimental results. Below is a summary of reputable vendors offering this deuterated bile acid for research purposes.



| Supplier | Product Name | CAS Number | Purity | Formulation | Storage |
|------------------------|---|------------------|-------------------------------------|----------------------|---------------|
| Avanti Polar Lipids | Taurodeoxyc holic acid-d4, sodium salt | 1332881-65- 8 | ≥98% | Crystalline solid | -20°C |
| Cayman Chemical | Taurodeoxyc holic Acid-d4 (sodium salt) | 2410279-82- 0 | ≥99% deuterated forms (d1-d4) | Crystalline solid | -20°C |
| Clearsynth | Taurodeoxyc holic acid-d4 | 1332881-65- 8 | High Purity | Not specified | Not specified |

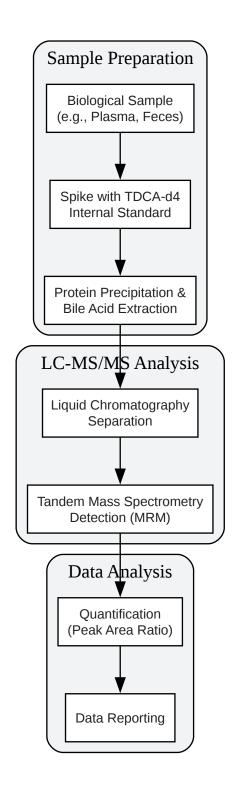
Application: Internal Standard for Bile Acid Quantification by LC-MS/MS

Deuterated bile acids, such as TDCA-d4, are ideal internal standards for liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis. Their chemical and physical properties are nearly identical to their endogenous counterparts, but their increased mass allows for distinct detection. This enables accurate quantification by correcting for variations in sample preparation and instrument response.[1][2]

Experimental Workflow for Bile Acid Profiling

The following diagram outlines the typical workflow for the quantification of bile acids in biological samples using a stable isotope dilution method with TDCA-d4 as an internal standard.





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Bile Acid Quantification Workflow



Detailed Protocol: Quantification of Taurodeoxycholic Acid in Plasma

This protocol provides a step-by-step guide for the analysis of Taurodeoxycholic acid using TDCA-d4 as an internal standard.

- 1. Materials and Reagents:
- Taurodeoxycholic acid (analyte standard)
- Taurodeoxycholic acid-d4 (internal standard) from a reputable supplier
- LC-MS grade methanol, acetonitrile, and water
- Formic acid
- Human plasma (or other biological matrix)
- Microcentrifuge tubes
- LC-MS system (e.g., Agilent 1290 Infinity II LC coupled to a 6495D triple quadrupole MS)[3]
- 2. Preparation of Standard and Internal Standard Stock Solutions:
- Prepare a 1 mg/mL stock solution of Taurodeoxycholic acid in methanol.
- Prepare a 1 mg/mL stock solution of Taurodeoxycholic acid-d4 in methanol.
- From these, prepare working solutions at desired concentrations.
- 3. Sample Preparation:
- Thaw plasma samples on ice.
- To 50 μ L of plasma in a microcentrifuge tube, add 10 μ L of the TDCA-d4 internal standard working solution.
- Add 150 μL of ice-cold methanol to precipitate proteins.



- · Vortex for 1 minute.
- Centrifuge at 14,000 x g for 15 minutes at 4°C.
- Transfer the supernatant to an LC-MS vial for analysis.

4. LC-MS/MS Conditions:

| Parameter | Setting | | |
|------------------|---|--|--|
| LC Column | C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm) | | |
| Mobile Phase A | 0.1% Formic acid in water | | |
| Mobile Phase B | 0.1% Formic acid in acetonitrile/methanol (1:1, v/v) | | |
| Gradient | Start at 20% B, ramp to 95% B over 15 min, hold for 3 min, return to initial conditions | | |
| Flow Rate | 0.3 mL/min | | |
| Injection Volume | 5 μL | | |
| Ionization Mode | Electrospray Ionization (ESI), Negative | | |
| MRM Transitions | TDCA: [Precursor Ion] -> [Product Ion] TDCA-d4: [Precursor Ion+4] -> [Product Ion+4] | | |

5. Data Analysis:

- Integrate the peak areas for both the endogenous TDCA and the TDCA-d4 internal standard.
- Calculate the peak area ratio (TDCA / TDCA-d4).
- Quantify the concentration of TDCA in the samples using a calibration curve prepared with known concentrations of the analyte and a fixed concentration of the internal standard.

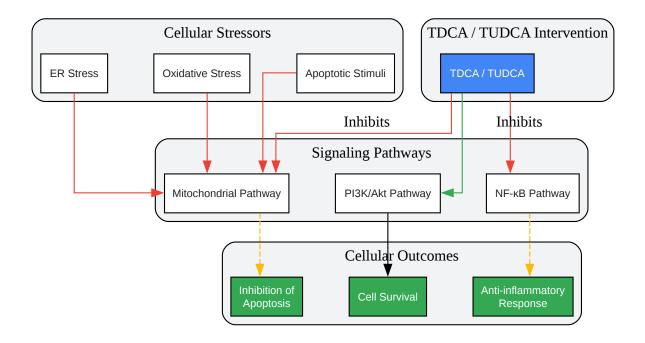


Signaling Pathways Involving Taurodeoxycholic Acid

Taurodeoxycholic acid (TDCA) and its closely related analogue, Tauroursodeoxycholic acid (TUDCA), are not only involved in digestion but also act as signaling molecules that modulate various cellular processes, including apoptosis, inflammation, and endoplasmic reticulum (ER) stress.[4][5]

Key Signaling Pathways Modulated by TDCA/TUDCA

The following diagram illustrates the principal signaling pathways influenced by TDCA and TUDCA, highlighting their protective effects in various cell types.



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Protective Signaling of TDCA/TUDCA

TUDCA has been shown to exert its neuroprotective effects by activating the Akt signaling pathway, which promotes cell survival and inhibits apoptosis.[5] It can also reduce



neuroinflammation by inhibiting the NF-kB pathway.[6] Furthermore, TUDCA can directly interfere with the mitochondrial pathway of apoptosis by preventing the release of cytochrome c.[4] These multifaceted mechanisms make TDCA and TUDCA interesting therapeutic candidates for a range of diseases.

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